

An In-depth Technical Guide to the Physical Properties of Pentafluorobenzene

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Compound of Interest

Compound Name: **Pentafluorobenzene**

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Pentafluorobenzene (C_6HF_5) is a significant organofluorine compound, notable for its unique physicochemical properties that render it valuable in a multitude of applications, including as a solvent, a reagent in organic synthesis, and a building block for advanced materials such as fluorinated polymers, pharmaceuticals, and agrochemicals.^{[1][2]} Its high thermal stability and chemical inertness make it particularly suitable for reactions under demanding conditions.^[3] This guide provides a comprehensive overview of the core physical properties of **pentafluorobenzene**, methodologies for their determination, and a visualization of the structure-property relationships.

Core Physical and Chemical Properties

Pentafluorobenzene is a colorless liquid under standard conditions.^{[4][5]} The substitution of five hydrogen atoms with highly electronegative fluorine atoms profoundly influences its molecular interactions and bulk physical properties.

Identifier	Value	Source(s)
Molecular Formula	C ₆ HF ₅	[1] [6]
Molecular Weight	168.06 g/mol	[7]
168.066 g·mol ⁻¹	[4]	
168.07 g/mol	[1]	
CAS Number	363-72-4	[7] [8]
IUPAC Name	1,2,3,4,5-pentafluorobenzene	[6]

Physical Property	Value	Conditions	Source(s)
Melting Point	-48 °C	[7][8]	
-47.4 °C	[4]		
-47.3 °C	[9]		
Boiling Point	85 °C	[4][7][8]	
85.8 °C	[9]		
86 °C	[10]		
Density	1.514 g/mL	at 25 °C	[7][8]
1.511 g/cm³	[4]		
1.53 g/cm³	[1]		
1.531 g/mL	at 20 °C	[11]	
Solubility in Water	Insoluble	[4][8]	
0.4 g/L	[12][13]		
Vapor Pressure	67.6 mmHg	[6]	
67.61 mmHg	[14]		
Refractive Index	1.391	at 20 °C (n20/D)	[7][8]
1.39	at 20 °C (n20D)	[1]	
1.3895-1.3935	at 20 °C	[5][15]	
Flash Point	57 °F (14 °C)	Closed cup	[7][8]
10 °C	[14]		
Dielectric Constant	4.36	[8][10]	
Dipole Moment	1.44 D	[10]	

Experimental Protocols for Property Determination

The following sections outline standard laboratory procedures for measuring key physical properties of organic compounds like **pentafluorobenzene**.

1. Determination of Boiling Point via Simple Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[16] Simple distillation is a common method for determining the boiling point of a liquid.[16]

- Apparatus: A round-bottom flask, heating mantle, still head, thermometer, condenser, and receiving flask are assembled for simple distillation.
- Procedure:
 - A sample of **pentafluorobenzene** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the still head to accurately measure the temperature of the vapor that is distilling.
 - Cooling water is circulated through the condenser.
 - The liquid is heated gently. The temperature is recorded when it stabilizes as the liquid consistently boils and condenses into the receiving flask. This stable temperature is the boiling point.[16]

2. Determination of Melting Point

The melting point is the temperature at which a solid transitions into a liquid.[16] For compounds like **pentafluorobenzene** that are liquid at room temperature, this determination requires significant cooling.

- Apparatus: A melting point apparatus (such as a Vernier Melt Station or a similar device) is typically used.[16] This consists of a sample holder, a heating/cooling block, a thermometer, and a viewing lens.

- Procedure:
 - A small amount of the solidified **pentafluorobenzene** is placed in a capillary tube.
 - The capillary tube is placed in the melting point apparatus.
 - The sample is cooled until completely frozen.
 - The temperature is then slowly raised.
 - The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted.

3. Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer or a calibrated volumetric flask and a precision balance.
- Procedure:
 - The mass of the clean, dry pycnometer is accurately measured.
 - The pycnometer is filled with **pentafluorobenzene**, ensuring no air bubbles are present. The temperature of the liquid is recorded.
 - The mass of the filled pycnometer is measured.
 - The volume of the pycnometer is determined by repeating the process with a reference substance of known density, such as deionized water.
 - The density is calculated by dividing the mass of the **pentafluorobenzene** by its volume.

4. Determination of Solubility

Solubility is the ability of a solute to dissolve in a solvent.[17]

- Apparatus: Test tubes, vortex mixer, and a controlled temperature environment.

- Procedure for Qualitative Assessment:

- A small, measured volume of the solvent (e.g., water) is placed in a test tube.
- A small amount of **pentafluorobenzene** is added dropwise.
- The mixture is agitated using a vortex mixer.
- The mixture is observed for signs of dissolution (a single homogenous phase) or insolubility (two distinct layers, cloudiness). For **pentafluorobenzene** in water, two distinct layers would be observed, indicating insolubility.[4][8]

5. Determination of Viscosity

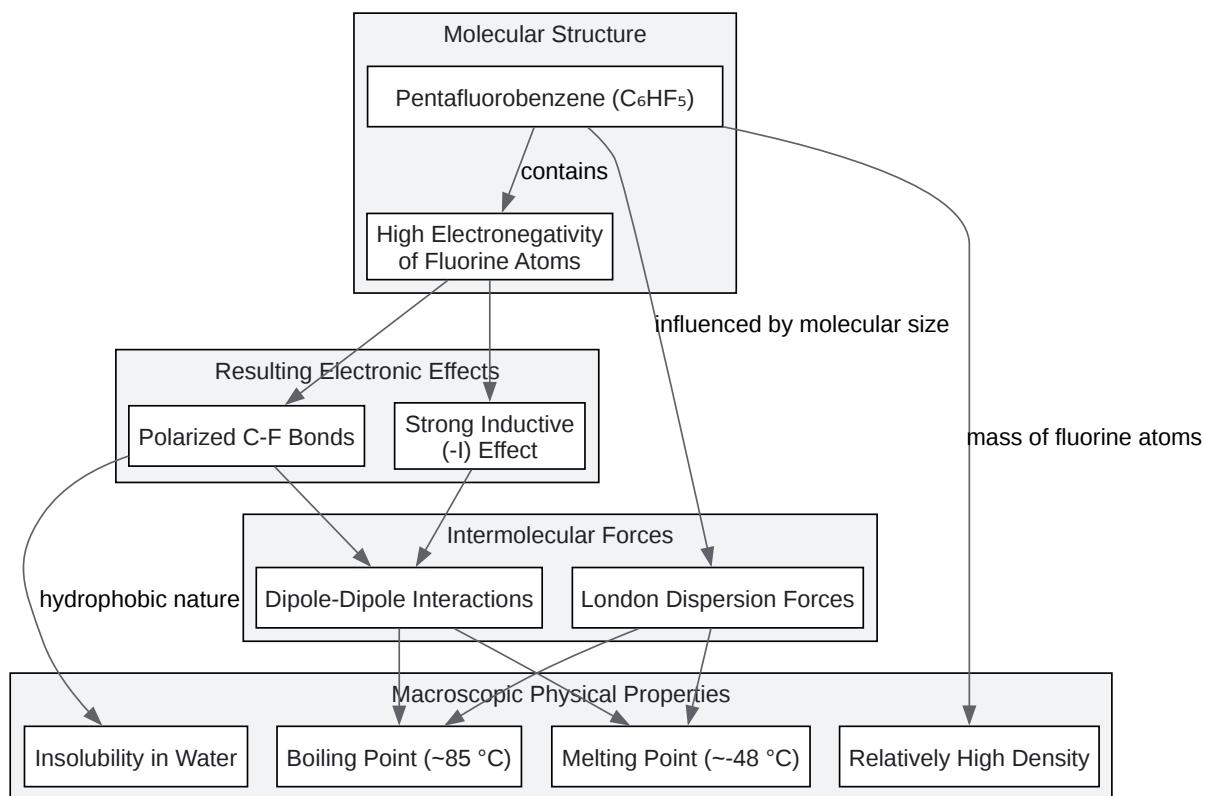
Viscosity is a measure of a fluid's resistance to flow.

- Apparatus: An Ubbelohde viscometer is suitable for measuring the viscosity of fluorinated compounds.[18]
- Procedure:
 - The viscometer is filled with a precise volume of **pentafluorobenzene**.
 - The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.
 - The liquid is drawn up through the capillary tube by suction.
 - The time it takes for the liquid to flow between two marked points on the viscometer is measured.
 - The kinematic viscosity is calculated from this flow time and the viscometer's calibration constant. The dynamic viscosity can then be determined by multiplying the kinematic viscosity by the density of the liquid at that temperature.

Visualization of Structure-Property Relationships

The physical properties of **pentafluorobenzene** are a direct consequence of its molecular structure. The five highly electronegative fluorine atoms create a significant electron-withdrawing effect on the benzene ring, leading to a polarized molecule with unique intermolecular forces.

Logical Relationship: Molecular Structure to Physical Properties of Pentafluorobenzene



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Caption: Molecular structure's influence on **pentafluorobenzene**'s physical properties.

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